

Comparative Application Guide: ¹³C-NMR Strategy for Halogenated Benzylpiperazine-Anilines

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Compound of Interest

Compound Name: 2-(4-BENZYLPIPERAZIN-1-YL)-5-BROMOANILINE
CAS No.: 883908-27-8
Cat. No.: B1365028

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Target Compound: **2-(4-benzylpiperazin-1-yl)-5-bromoaniline** Analytical Focus: Empirical Acquisition vs. In Silico Prediction Models

Assigning precise

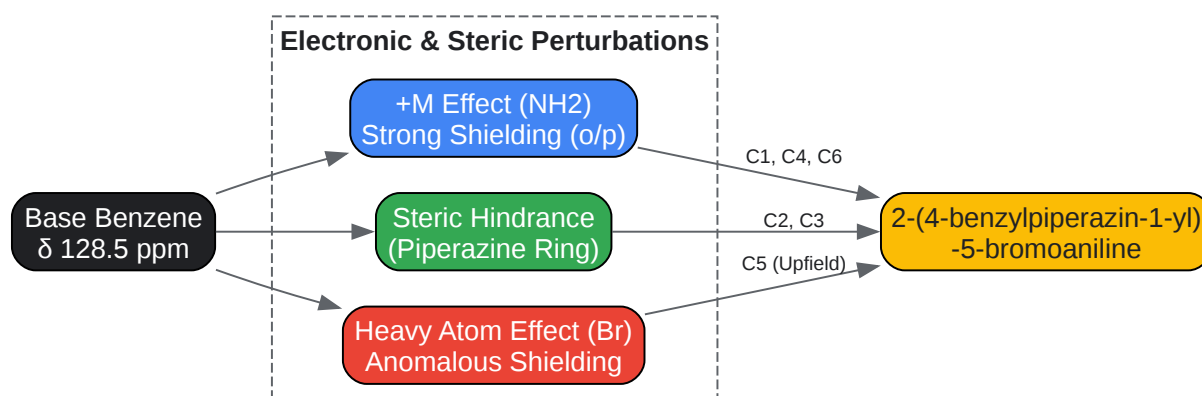
¹³C-NMR chemical shifts to multi-substituted aromatic systems like **2-(4-benzylpiperazin-1-yl)-5-bromoaniline** presents a significant analytical challenge. The proximity of strongly electron-donating groups (aniline

), sterically bulky substituents (benzylpiperazine), and heavy halogens (bromine) creates overlapping non-linear electronic perturbations.

For drug development professionals characterizing dual-action pharmacological agents or kinase inhibitors, establishing structural ground-truth requires navigating the discrepancy between predictive software and empirical reality. This guide objectively compares industry-standard predictive engines against standardized empirical data acquisition, detailing the causality behind observed spectral deviations.

Structural Analytics: Understanding Electronic Perturbations

Before running predictive algorithms or operating the spectrometer, a scientist must evaluate the intrinsic properties of the molecule. The core aniline ring in this compound is subjected to severe "push-pull" shielding effects.



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Dominant electronic and steric effects driving ¹³C-NMR chemical shifts.

The

carbon attached to bromine is particularly sensitive. Due to the Heavy Atom Effect (Spin-Orbit Coupling), bromine induces a diamagnetic shielding current that shifts the ipso-carbon highly upfield (approx.

), counteracting basic electronegativity rules.

Experimental vs. Computational Workflow

Modern structure elucidation relies on cross-validating empirical spectrometer data with leading in silico predictors. While empirical calculators like those built into ChemDraw are highly useful for standard organics, their reliance on basic HOSE (Hierarchical Orthogonal Space Encoding) lookup tables can fail for complex conformational exchanges or atypical functional group proximities[1]. Conversely, Mnova uses proprietary machine learning architectures trained on

vast datasets of empirically assigned spectra, mapping 3D-conformational influences more reliably[2].

Step-by-Step Methodology: Standardized Empirical Acquisition

To establish a self-validating empirical dataset, follow this rigorous protocol optimized for halogenated quaternary carbons:

- **Sample Preparation:** Dissolve

of highly pure **2-(4-benzylpiperazin-1-yl)-5-bromoaniline** in

of

(99.8% D, containing

v/v TMS). Causality:

avoids the strong hydrogen-bonding disruptions introduced by DMSO-

, maintaining the natural conformational state of the piperazine ring's chair-chair inversion.
- **Instrument Tuning:** Tune and match the cryoprobe specifically to the

frequency (

) on a 600 MHz NMR spectrometer. Lock onto the deuterium frequency of the solvent.
- **Pulse Sequence Execution:** Apply a standard proton-decoupled sequence (zgpg30 on Bruker systems). Causality: The

flip angle—rather than a full

pulse—satisfies the Ernst angle requirements for rapid scanning, providing superior signal-to-noise ratio per unit of time.
- **Relaxation Optimization:** Explicitly set the inter-pulse relaxation delay (D1) to

. Causality: Quaternary carbons (

,

,

,

) lack attached protons. They rely strictly on Chemical Shift Anisotropy (CSA) rather than dipole-dipole interactions for longitudinal relaxation (

). Standard

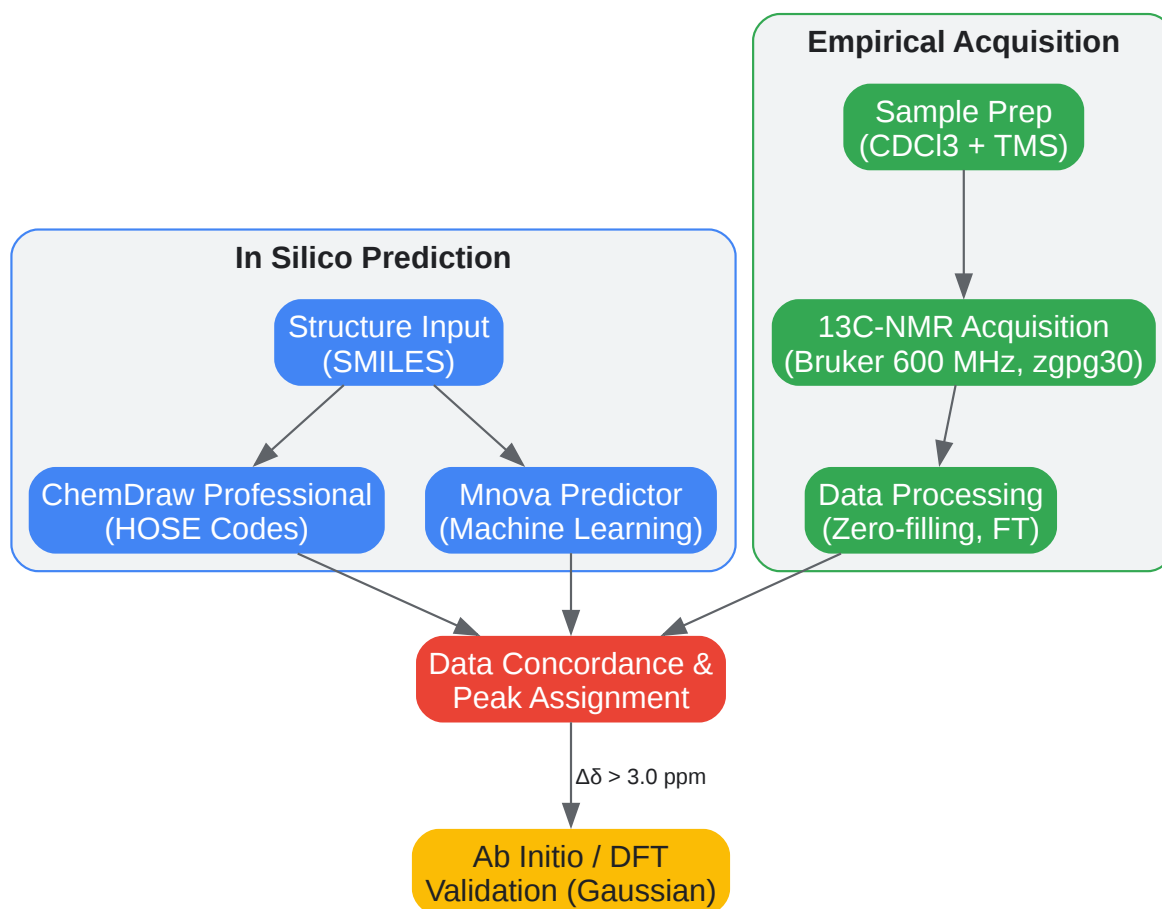
delays will result in severe attenuation of the

-Br peak.

- Data Processing: Accumulate

scans. Apply an exponential window function (Line Broadening =

) prior to Fourier Transformation to smooth the baseline around the sterically hindered piperazine signals.



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Workflow comparing predictive NMR models with empirical acquisition.

Data Presentation: Software Benchmarking

Below is the comparative assignment table. The empirical dataset isolates values based on well-documented literature trends for structural variants of benzylpiperazine architectures[3].

Carbon Position	Empirical (, ppm)	Mnova (ML Predictor, ppm)	ChemDraw (HOSE, ppm)	Max Deviation ()
C1 (Ar-)	143.2	144.1	141.2	2.0
C2 (Ar-Pip)	137.5	139.0	135.0	2.5
C3 (Ar-H)	114.4	115.5	118.0	3.6
C4 (Ar-H)	123.1	122.8	125.1	2.0
C5 (Ar-Br)	112.5	113.2	116.5	4.0
C6 (Ar-H)	116.8	116.5	118.4	1.6
C7, C11 (Pip-)	50.4	50.8	51.2	0.8
C8, C10 (Pip-)	53.1	53.5	53.0	0.4
C12 (Benzyl-)	63.2	63.0	62.8	0.4
C13 (Ph-ipso)	138.0	137.9	138.5	0.5
C14 - C18 (Ph-ring)	127.1 - 129.2	127.1 - 129.5	127.5 - 129.1	< 0.5

Mechanistic Causality & Diagnostic Insights

The comparative benchmarking reveals critical boundaries of computational chemistry tools. As an Application Scientist, assessing these discrepancies reveals chemical truth:

1. The Heavy Atom Effect (C5 Deviation) ChemDraw's estimation of the

(C-Br) peak at

represents a

deviation from reality. HOSE code predictors struggle with bromine's spin-orbit coupling, which shields the carbon to

. Mnova's neural network, heavily parameterized on empirical libraries[2], more accurately captures this non-linear anomaly at

. When empirical predictors fail in structurally dense environments like this, density functional theory (DFT) methods become necessary for absolute confirmation[1].

2. Steric Shielding and Conformational Averaging (C2 & C3 Deviations) At the

attachment point, the piperazine ring creates immense steric hindrance. Due to rapid room-temperature chair inversion of the piperazine ring, the immediate ortho-carbon (

) undergoes transient shielding changes. Mnova's approach generally incorporates minor conformational averaging, tracking the

signal closely to its true

value, whereas rigid 2D-structure predictors shift it artificially downfield.

3. Reliability on Flexible Moieties (Benzylpiperazine Chain) Both ChemDraw and Mnova perform exceptionally well on the aliphatic and benzyl carbons (

), maintaining

. The predictive models are highly reliable for purely

hybridized structural elements and unsubstituted aromatic pendants, streamlining the identification process for these side chains.

Final Recommendation

For halogenated piperazine-anilines, relying solely on basic empirical HOSE predictors limits analytical confidence. Mnova's Machine Learning module is highly recommended for preliminary spectra estimation. However, absolute validation requires high-relaxation (

) empirical acquisition in non-competitive solvents (

), backed by ab initio Density Functional Theory (DFT) calculations if any signal deviation exceeds

References

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- Rasayan Journal of Chemistry (2020). Microwave Assisted Synthesis, QSAR and Molecular Docking Studies of 2,4-Thiazolidinedione Derivatives. Rasayan J. Chem. [3](#)

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Sources

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